

An In-depth Technical Guide to 2-[Bis(2-chloroethyl)amino]acetaldehyde

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Compound of Interest

Compound Name: 2-[Bis(2-chloroethyl)amino]acetaldehyde

Cat. No.: B034328

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CAS Number: 102585-22-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-[Bis(2-chloroethyl)amino]acetaldehyde**, a reactive bifunctional alkylating agent. Drawing from available chemical and biological data, this document outlines its properties, synthesis, proposed mechanism of action, and relevant experimental protocols to support further research and development.

Chemical and Physical Properties

2-[Bis(2-chloroethyl)amino]acetaldehyde is a nitrogen mustard derivative with the molecular formula $C_6H_{11}Cl_2NO$. Nitrogen mustards are a class of cytotoxic compounds known for their ability to alkylate DNA, a property that has been harnessed for anticancer therapies.

Property	Value	Source
CAS Number	102585-22-8	Multiple Sources
Molecular Formula	C ₆ H ₁₁ Cl ₂ NO	[1][2]
Molecular Weight	184.06 g/mol	[1][2]
Appearance	Not specified	N/A
Boiling Point	168.4°C at 760 mmHg	[2]
Flash Point	55.7°C	[2]
Density	1.188 g/cm ³	[2]
Vapor Pressure	1.62 mmHg at 25°C	[2]
Refractive Index	1.472	[2]
LogP	0.96490	[2]

Synthesis of 2-[Bis(2-chloroethyl)amino]acetaldehyde

The synthesis of **2-[Bis(2-chloroethyl)amino]acetaldehyde** can be achieved through two primary routes:

- Direct Alkylation of Bis(2-chloroethyl)amine:** This method involves the reaction of bis(2-chloroethyl)amine with a suitable two-carbon electrophile, such as chloroacetaldehyde. The reaction is typically carried out in the presence of a non-nucleophilic base to neutralize the generated acid.
- Oxidation of 2-[Bis(2-chloroethyl)amino]ethanol:** An alternative approach involves the oxidation of the corresponding alcohol precursor, 2-[Bis(2-chloroethyl)amino]ethanol. Mild oxidizing agents are employed to prevent over-oxidation to the carboxylic acid.

Parameter	Direct Alkylation	Oxidation of Alcohol
Starting Materials	Bis(2-chloroethyl)amine, Chloroacetaldehyde	2-[Bis(2-chloroethyl)amino]ethanol
Key Reagents	Non-nucleophilic base (e.g., triethylamine)	Mild oxidizing agent (e.g., PCC, Swern oxidation reagents)
Typical Solvents	Dichloromethane (DCM), Tetrahydrofuran (THF)	Dichloromethane (DCM)
Reaction Conditions	Low temperature (e.g., 0-5°C)	Varies with oxidizing agent (e.g., room temperature for PCC, low temperature for Swern)

Proposed Mechanism of Action and Signaling Pathway

As a nitrogen mustard, **2-[Bis(2-chloroethyl)amino]acetaldehyde** is proposed to exert its cytotoxic effects primarily through the alkylation of DNA.^[3] The two chloroethyl groups allow for the formation of highly reactive aziridinium ions, which can then react with nucleophilic sites on DNA bases, particularly the N7 position of guanine.

This bifunctional alkylation can lead to the formation of interstrand and intrastrand cross-links in the DNA double helix. These cross-links disrupt critical cellular processes such as DNA replication and transcription, ultimately triggering cell cycle arrest and apoptosis (programmed cell death).^[3]

Caption: Proposed mechanism of **2-[Bis(2-chloroethyl)amino]acetaldehyde** cytotoxicity.

Experimental Protocols

Detailed experimental protocols for **2-[Bis(2-chloroethyl)amino]acetaldehyde** are not extensively published. However, based on its chemical class, the following general methodologies are applicable.

In Vitro Cytotoxicity Assay

This protocol outlines a general procedure to assess the cytotoxic effects of the compound on cancer cell lines.

Caption: General workflow for an in vitro cytotoxicity assay.

Methodology:

- **Cell Culture:** Maintain a selected cancer cell line (e.g., HeLa, MCF-7) in appropriate culture medium supplemented with fetal bovine serum and antibiotics.
- **Compound Preparation:** Prepare a stock solution of **2-[Bis(2-chloroethyl)amino]acetaldehyde** in a suitable solvent (e.g., DMSO) and make serial dilutions.
- **Cell Seeding:** Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- **Treatment:** Replace the medium with fresh medium containing various concentrations of the compound. Include a vehicle control (solvent only).
- **Incubation:** Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Viability Assay:** Assess cell viability using a colorimetric assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This involves incubating the cells with MTT solution, followed by solubilization of the formazan crystals.
- **Data Acquisition:** Measure the absorbance of the wells at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the half-maximal inhibitory concentration (IC₅₀) value.

Analytical Methods for Nitrogen Mustards

The analysis of reactive nitrogen mustards like **2-[Bis(2-chloroethyl)amino]acetaldehyde** often requires derivatization to form stable products suitable for chromatographic analysis.

High-Performance Liquid Chromatography (HPLC):

- Principle: Separation of the derivatized compound from other components in a sample based on its interaction with a stationary phase.
- Derivatization: A common derivatizing agent for nitrogen mustards is diethyldithiocarbamic acid (DDTC).[4]
- Detection: UV detection is typically used for the resulting stable derivative.[4]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

- Principle: Provides high sensitivity and selectivity for the detection and quantification of the compound and its metabolites.
- Method: Can be used for the analysis of both the parent compound and its hydrolysis products.[5][6]
- Advantages: Offers structural information and can be used to analyze complex biological matrices.

Biological Activity and Toxicological Information

- Anticancer Activity: A study has indicated that **2-[Bis(2-chloroethyl)amino]acetaldehyde** is active as an anti-cancer agent in rodents.
- Tumorigenic Effects: The same study also observed tumorigenic effects in rats at a dose of 3 mg/kg.
- Cytotoxicity: The aldehyde group in the molecule may also contribute to its cytotoxicity, as aldehydes are known to form adducts with proteins and DNA.[7][8]

Conclusion

2-[Bis(2-chloroethyl)amino]acetaldehyde is a reactive nitrogen mustard with potential applications in cancer research. Its cytotoxicity is likely mediated through DNA alkylation, leading to cell cycle arrest and apoptosis. Further investigation into its specific interactions with cellular signaling pathways and its efficacy in various cancer models is warranted. The experimental frameworks provided in this guide offer a starting point for researchers to explore the therapeutic potential of this compound.

Disclaimer: **2-[Bis(2-chloroethyl)amino]acetaldehyde** is a research chemical and should be handled with appropriate safety precautions by trained professionals in a laboratory setting. This document is intended for informational purposes only and does not constitute medical advice.

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